

4-Bromophenyl chloroacetate molecular structure

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Compound of Interest

Compound Name: 4-Bromophenyl chloroacetate

CAS No.: 36559-93-0

Cat. No.: B1267333

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An In-depth Technical Guide to the Molecular Structure of 4-Bromophenyl chloroacetate

This guide provides a comprehensive analysis of **4-Bromophenyl chloroacetate** (CAS No: 36559-93-0), a bifunctional chemical intermediate of significant interest to researchers in organic synthesis and drug development. We will dissect its molecular architecture, explore its spectroscopic signature, detail a robust synthesis protocol with mechanistic insights, and discuss its practical applications and handling considerations.

Introduction to 4-Bromophenyl chloroacetate

4-Bromophenyl chloroacetate is an aromatic ester that serves as a valuable building block in synthetic chemistry. Its structure incorporates three key features: a para-substituted bromophenyl ring, a reactive chloroacetyl group, and a central ester linkage. This unique combination allows for a diverse range of chemical transformations. The bromine atom provides a site for metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck), while the chloroacetyl moiety acts as a potent electrophile for alkylating various nucleophiles.^{[1][2]} This dual reactivity makes it a versatile precursor for constructing complex molecular frameworks, particularly in the synthesis of novel pharmaceutical agents and functional materials.^[2]

Molecular Structure and Physicochemical Properties

The fundamental characteristics of **4-Bromophenyl chloroacetate** are dictated by its constituent atoms and their arrangement. The molecule's formal name is (4-bromophenyl) 2-chloroacetate, and its properties are summarized below.^[3]

Property	Value	Source
CAS Number	36559-93-0	^[3] ^[4]
Molecular Formula	C ₈ H ₆ BrClO ₂	^[3]
Molecular Weight	249.49 g/mol	^[3]
Synonyms	4-bromophenyl chloroacetate; Chloroacetic acid, 4-bromophenyl ester	^[3]
Topological Polar Surface Area	26.3 Å ²	^[3]
Complexity	155	^[3]
Rotatable Bond Count	3	^[3]

The molecule's structure is achiral and possesses no stereocenters.^[4] Its calculated lipophilicity (XLogP3: 3) suggests moderate solubility in nonpolar organic solvents.^[3]

Caption: Key functional groups in **4-Bromophenyl chloroacetate**.

Spectroscopic Signature Analysis

The definitive identification and structural elucidation of **4-Bromophenyl chloroacetate** rely on a combination of spectroscopic techniques. While a complete, published spectrum is not readily available, a robust and accurate prediction can be made based on established principles and data from structurally similar compounds.^[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to be highly characteristic. The para-substituted aromatic ring will produce a distinct AA'BB' system, appearing as two doublets. Based on the spectrum of 4-bromophenyl acetate, the protons ortho to the ester group (H_a) would appear upfield of the protons ortho to the bromine atom (H_e) due to the differing electronic effects.[6] The methylene protons (H_b) of the chloroacetyl group will appear as a sharp singlet, shifted downfield due to the influence of both the adjacent carbonyl and the chlorine atom.
- ^{13}C NMR: The carbon spectrum will show six distinct signals. The carbonyl carbon ($\text{C}=\text{O}$) will be significantly downfield. Four signals will appear in the aromatic region, and one signal for the methylene carbon ($-\text{CH}_2\text{Cl}$) will be observed in the aliphatic region.

Table 2: Predicted NMR Spectroscopic Data (in CDCl_3)

Group	^1H Chemical Shift (δ , ppm)	^{13}C Chemical Shift (δ , ppm)	Multiplicity	Integration
Aromatic (ortho to -O)	~7.1	~123	Doublet	2H
Aromatic (ortho to -Br)	~7.6	~133	Doublet	2H
Methylene ($-\text{CH}_2\text{Cl}$)	~4.3	~41	Singlet	2H
Carbonyl ($\text{C}=\text{O}$)	-	~165	-	-
Aromatic ($\text{C}-\text{O}$)	-	~149	-	-

| Aromatic ($\text{C}-\text{Br}$) | - | ~120 | - | - |

Infrared (IR) Spectroscopy

As an aromatic ester, **4-Bromophenyl chloroacetate** is expected to follow the "Rule of Three," exhibiting three strong, characteristic peaks.[7][8]

- $\text{C}=\text{O}$ Stretch: A very intense absorption between $1715\text{--}1730\text{ cm}^{-1}$. Conjugation with the aromatic ring lowers this frequency compared to saturated esters.[7]

- C-C-O Asymmetric Stretch: A strong band in the 1250-1310 cm^{-1} region.
- O-C-C Symmetric Stretch: A strong band in the 1100-1130 cm^{-1} region.[7]

Other notable peaks would include C-H stretches from the aromatic ring (~3000-3100 cm^{-1}) and the C-Cl stretch (~600-800 cm^{-1}).

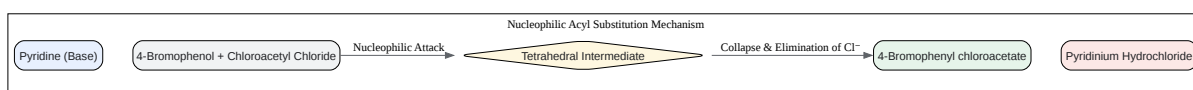
Mass Spectrometry (MS)

Electron Impact Mass Spectrometry (EI-MS) would reveal the molecular weight and key fragmentation patterns.[9]

- Molecular Ion (M^+): A prominent molecular ion peak will be observed at m/z 248 and 250 in an approximate 1:1 ratio, which is the characteristic isotopic signature of a molecule containing one bromine atom. The presence of chlorine would add $M+2$ and $M+4$ peaks of lower intensity.
- Key Fragments: The primary fragmentation pathway would be alpha-cleavage of the ester, leading to the loss of the chloroacetyl radical ($\bullet\text{CH}_2\text{Cl}$) or ketene ($\text{CH}_2=\text{C}=\text{O}$), and the formation of the stable 4-bromophenoxy cation or related fragments.

Synthesis Protocol and Mechanistic Insight

The most direct and efficient synthesis of **4-Bromophenyl chloroacetate** is via the O-acylation (esterification) of 4-bromophenol with chloroacetyl chloride.[10][11] The reaction proceeds via a nucleophilic acyl substitution mechanism.



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Caption: Simplified mechanism for the synthesis of **4-Bromophenyl chloroacetate**.

Experimental Protocol

Objective: To synthesize **4-Bromophenyl chloroacetate** from 4-bromophenol.

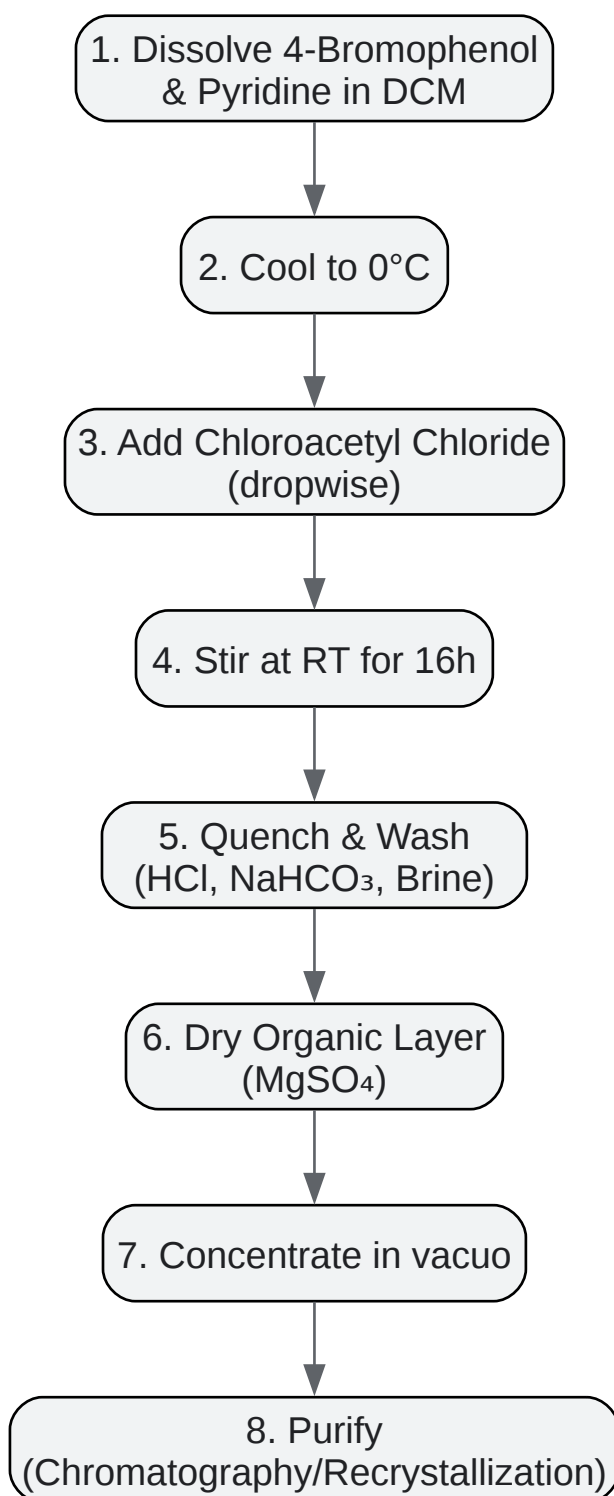
Materials:

- 4-Bromophenol
- Chloroacetyl chloride
- Pyridine (anhydrous) or Triethylamine
- Dichloromethane (DCM, anhydrous)
- 1M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, nitrogen inlet, and dropping funnel, dissolve 4-bromophenol (1.0 eq) in anhydrous DCM.
- **Base Addition:** Add anhydrous pyridine (1.1 eq) to the solution. Cool the flask to 0°C in an ice-water bath.
 - **Causality:** The base is essential to neutralize the hydrochloric acid byproduct generated during the reaction, driving the equilibrium towards the product.[\[12\]](#) Cooling is necessary to control the highly exothermic nature of the acylation reaction.[\[12\]](#)
- **Acyl Chloride Addition:** Add chloroacetyl chloride (1.05 eq), dissolved in a small amount of anhydrous DCM, dropwise to the stirred solution over 30 minutes, maintaining the temperature at 0°C .

- Causality: Dropwise addition prevents a sudden temperature spike and potential side reactions. Anhydrous conditions are critical as acyl chlorides readily hydrolyze with water.
- Reaction Progression: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 16 hours, monitoring by TLC.[\[12\]](#)
- Workup & Extraction:
 - Dilute the reaction mixture with additional DCM.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl (to remove excess pyridine), saturated NaHCO_3 solution (to remove any remaining acid), and brine.
 - Causality: Each washing step removes specific impurities. The acid wash protonates the pyridine base, making it water-soluble. The bicarbonate wash neutralizes any unreacted chloroacetyl chloride or acidic species. The brine wash helps to break emulsions and remove bulk water.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by silica gel column chromatography or recrystallization to yield the pure **4-Bromophenyl chloroacetate**.



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Caption: Experimental workflow for the synthesis of **4-Bromophenyl chloroacetate**.

Applications in Drug Development

The utility of **4-Bromophenyl chloroacetate** in medicinal chemistry stems from its bifunctional nature.

- **Alkylation Agent:** The chloroacetyl group is an effective electrophile for S-alkylation, N-alkylation, and O-alkylation. It can be used to attach the (4-bromophenoxy)acetyl linker to thiols, amines, and alcohols present in more complex molecules, a common strategy in creating prodrugs or modifying lead compounds.[\[13\]](#)
- **Cross-Coupling Precursor:** The aryl bromide is a classic handle for Suzuki, Stille, Sonogashira, and Buchwald-Hartwig cross-coupling reactions. This allows for the formation of new carbon-carbon or carbon-heteroatom bonds at the para position, enabling the synthesis of diverse compound libraries for high-throughput screening.[\[14\]](#)

Safety and Handling

As an acylating agent and alkylating agent, **4-Bromophenyl chloroacetate** should be handled with care in a well-ventilated chemical fume hood.[\[15\]](#)

Table 3: GHS Hazard Information (Inferred from similar compounds)

Pictogram	Code	Hazard Statement	Source
GHS07	H315	Causes skin irritation.	[16]
GHS07	H319	Causes serious eye irritation.	[16]

| GHS07 | H335 | May cause respiratory irritation. |[\[17\]](#) |

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[\[18\]](#)
- Avoid breathing dust, fumes, or vapors.[\[16\]](#)
- Wash hands thoroughly after handling.[\[16\]](#)

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[15\]](#)

Conclusion

4-Bromophenyl chloroacetate is a structurally well-defined and synthetically valuable molecule. Its architecture is confirmed through a predictable and distinct spectroscopic signature across NMR, IR, and MS analyses. The straightforward synthesis via O-acylation of 4-bromophenol makes it readily accessible. For researchers and drug development professionals, its true value lies in its dual reactivity, offering a reliable platform for both nucleophilic substitution and cross-coupling reactions, thereby facilitating the exploration of novel chemical space.

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